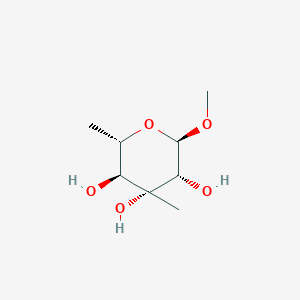

Methyl 6-deoxy-3-methylmannopyranoside

• CAS: 104874-61-5
• Synonyms: methyl 6-deoxy-3-methylmannopyranoside; methyl evalopyranoside
• Molecular Formula: C8H16O5
• Molecular Weight: 192.21 g/mol
• SMILES: CC1C(C(C(C(O1)OC)O)(C)O)O
• InChI: InChI=1S/C8H16O5/c1-4-5(9)8(2,11)6(10)7(12-3)13-4/h4-7,9-11H,1-3H3/t4-,5-,6-,7+,8+/m0/s1
• InChIKey: HOJMKDURBMYBFR-QYYLWSOASA-N

Methyl 6-deoxy-3-methylmannopyranoside (CAS 104874-61-5, synonym methyl α-L-evalopyranoside, molecular formula C₈H₁₆O₅, MW 192.21 g/mol) is a methyl glycoside of the rare branched-chain sugar evalose (6-deoxy-3-C-methyl-L-mannose). The compound is defined by two structural modifications absent in the common methyl mannopyranoside scaffold: (i) a 6-deoxy function replacing the primary C-6 hydroxymethyl group, and (ii) a tertiary 3-C-methyl branch replacing the C-3 hydrogen, generating a quaternary carbon at position 3.

Methyl 6-deoxy-3-methylmannopyranoside (CAS 104874-61-5): Structural Identity and Procurement Context for a Rare Branched-Chain Methyl Glycoside

Methyl 6-deoxy-3-methylmannopyranoside (CAS 104874-61-5, synonym methyl α-L-evalopyranoside, molecular formula C₈H₁₆O₅, MW 192.21 g/mol) is a methyl glycoside of the rare branched-chain sugar evalose (6-deoxy-3-C-methyl-L-mannose) [1]. The compound is defined by two structural modifications absent in the common methyl mannopyranoside scaffold: (i) a 6-deoxy function replacing the primary C-6 hydroxymethyl group, and (ii) a tertiary 3-C-methyl branch replacing the C-3 hydrogen, generating a quaternary carbon at position 3 [2]. These modifications force the pyranoside ring to adopt an inverted ¹C₄ chair conformation—rather than the canonical ⁴C₁ chair of unmodified methyl mannopyranosides—placing the anomeric methoxyl and the 3-C-methyl groups in axial orientations, as definitively established by single-crystal X-ray diffraction [2]. This compound serves as the methyl glycoside reference standard for the evalose/evalopyranoside family of branched-chain sugars found in bacterial antigens and bioactive natural products .

1Rare branched-chain methyl glycoside with 6-deoxy and quaternary 3-C-methyl modifications

2Inverted ¹C₄ chair conformation; axial methoxyl and 3-C-methyl groups

3Definitive NMR fingerprints and chromatographic mobility for identity verification

4Reference standard for branched-chain sugar configurational assignment

• [1] National Library of Medicine, MeSH Supplementary Concept Data: methyl 6-deoxy-3-methylmannopyranoside, Unique ID C059670, Registry Number 104874-61-5, Source: Carbohydr. Res. 1989;185(1):61. View Source
• [2] Giuliano RM, Kasperowicz S, Boyko WJ, Rheingold AL. X-ray structural and n.m.r.-spectral studies of methyl α-L-evalopyranoside: reassignment of anomeric configuration for the methanolysis product of methyl 6-deoxy-3-C-methyl-α-L-mannofuranoside. Carbohydr. Res. 1989;185(1):61-67. doi:10.1016/0008-6215(89)84021-2. View Source

Why Methyl 6-deoxy-3-methylmannopyranoside Cannot Be Replaced by Common Methyl Mannopyranoside Analogs

Generic substitution fails for methyl 6-deoxy-3-methylmannopyranoside because its two hallmark structural features—the 6-deoxy function and the quaternary 3-C-methyl branch—collaboratively enforce an inverted ¹C₄ chair conformation that is stereoelectronically and sterically inaccessible to standard methyl α-D-mannopyranoside (CAS 617-04-9) or methyl 6-deoxy-α-L-mannopyranoside (CAS 63864-94-8) [1]. Single-crystal X-ray analysis confirms that the target compound crystallizes with the methoxyl group and 3-C-methyl group occupying axial positions, whereas unmodified methyl α-D-mannopyranoside exclusively populates the ⁴C₁ conformation with all substituents equatorial [1]. This conformational inversion fundamentally alters the spatial presentation of hydrogen-bond donors/acceptors (three OH groups at positions 2, 3, and 4 adopt different equatorial/axial dispositions), the shape complementarity for lectin or antibody binding pockets, and the reactivity of individual hydroxyl groups toward regioselective derivatization . The chromatographic mobility—a directly measurable procurement-relevant quality attribute—differs profoundly between the manno-configured target and its C-4 epimer (talo-series), with TLC Rf values diverging by up to 0.31 units under identical conditions, enabling unambiguous identity verification .

Conformation mismatchMethyl α-D-mannopyranoside adopts ⁴C₁ chair with equatorial substituents; target exclusively ¹C₄ with axial groups, altering hydrogen-bond presentation and recognition surfaces.

Spectral identityCommon mannosides lack quaternary C-3 and 3-C-methyl ¹³C signals; NMR comparison will fail if epimerized to talo-series, which exhibits different coupling and shifts.

Chromatographic mobilityTLC Rf differs by >0.3 units between manno- and talo-epimer derivatives; incorrect epimer cannot be used interchangeably for retention-time-based identity checks.

Regioselective reactivityManno-¹C₄ demands phase-transfer or alternative alkylation conditions; using talo-optimized protocols may produce complex mixtures and low yields.

• [1] Giuliano RM, Kasperowicz S, Boyko WJ, Rheingold AL. X-ray structural and n.m.r.-spectral studies of methyl α-L-evalopyranoside: reassignment of anomeric configuration for the methanolysis product of methyl 6-deoxy-3-C-methyl-α-L-mannofuranoside. Carbohydr. Res. 1989;185(1):61-67. doi:10.1016/0008-6215(89)84021-2. View Source

Quantitative Differential Evidence for Methyl 6-deoxy-3-methylmannopyranoside (CAS 104874-61-5) Versus Structural Analogs

Crystal Structure Conformation: ¹C₄ Chair with Axial Substituents Versus Standard ⁴C₁ for Methyl α-D-Mannopyranoside

Methyl 6-deoxy-3-methylmannopyranoside (methyl α-L-evalopyranoside) adopts a ¹C₄ chair conformation in the crystalline state, as determined by single-crystal X-ray diffraction [1]. The anomeric methoxyl group and the quaternary 3-C-methyl substituent both occupy axial positions, with the pyranoside ring flipped relative to the canonical ⁴C₁ chair [1]. In contrast, methyl α-D-mannopyranoside (CAS 617-04-9) crystallizes in the standard ⁴C₁ conformation with all substituents equatorial [2]. This conformational inversion is a direct consequence of the combined 6-deoxy and 3-C-methyl modifications: the loss of the C-6 hydroxymethyl group reduces the energetic preference for the ⁴C₁ chair, and the axial preference of the bulky 3-C-methyl group further stabilizes the ¹C₄ arrangement [1].

Chair conformation

Cross-study

Target: ¹C₄ (space group C2, a=12.913 Å, axial OMe/3-C-Me). Comparator (methyl α-D-mannopyranoside): ⁴C₁, all equatorial.

Complete chair inversion alters steric and electronic presentation of all hydroxyl donors/acceptors.

Solution NOE confirms not a crystal-packing artifact.

Evidence Dimension	Solid-state pyranoside ring conformation (chair orientation and substituent axiality)
Target Compound Data	¹C₄ chair; space group C2; a = 12.913(2) Å, b = 8.052(1) Å, c = 9.766(2) Å, β = 105.13(2)°; methoxyl and 3-C-methyl groups axial [1]
Comparator Or Baseline	Methyl α-D-mannopyranoside (CAS 617-04-9): ⁴C₁ chair conformation; all ring substituents equatorial [2]
Quantified Difference	Complete chair inversion (¹C₄ vs. ⁴C₁); axial methoxyl in target vs. equatorial methoxyl in comparator; axial 3-C-methyl (target) vs. equatorial H-3 (comparator)
Conditions	Single-crystal X-ray diffraction at room temperature; target compound crystallized as monoclinic crystals (space group C2); comparator conformation from published crystallographic database and NMR studies

Why This Matters

Conformational inversion from ⁴C₁ to ¹C₄ fundamentally alters the three-dimensional presentation of all hydroxyl hydrogen-bond donors and acceptors, making the target compound sterically and electronically non-interchangeable with methyl α-D-mannopyranoside in any stereospecific recognition context (lectin binding, antibody recognition, enzyme active sites).

• [1] Giuliano RM, Kasperowicz S, Boyko WJ, Rheingold AL. X-ray structural and n.m.r.-spectral studies of methyl α-L-evalopyranoside: reassignment of anomeric configuration for the methanolysis product of methyl 6-deoxy-3-C-methyl-α-L-mannofuranoside. Carbohydr. Res. 1989;185(1):61-67. doi:10.1016/0008-6215(89)84021-2. View Source
• [2] National Institute of Advanced Industrial Science and Technology (AIST), Spectral Database for Organic Compounds (SDBS): methyl α-D-mannopyranoside, SDBS No. 3263, CAS 617-04-9, ¹³C NMR (22.53 MHz, D₂O). View Source

¹H and ¹³C NMR Spectroscopic Fingerprint: Differentiation from C-4 Epimer (Talo-series) and Common Methyl Mannoside

The parent methyl 6-deoxy-3-C-methyl-α-L-mannopyranoside (compound 35) displays a diagnostic ¹H NMR profile in CD₃OD, with H-1 at δ 4.58 (J₁,₂ = 1.5 Hz), H-4 at δ 3.39 (J₄,₅ = 10 Hz), and a 3-C-methyl singlet at δ 1.26 . For comparison, methyl α-D-mannopyranoside in D₂O exhibits H-1 at approximately δ 4.85 (J₁,₂ ≈ 1.5–1.8 Hz) and C-1 at δ ~101.9 [1]. Critically, the target compound's ¹³C NMR spectrum reveals the quaternary C-3 at δ 73.58 and the 3-C-methyl at δ 19.18, features entirely absent from methyl α-D-mannopyranoside, which instead displays a tertiary C-3 carbon at δ ~71.8 [1]. The small J₁,₂ value (1.5 Hz) confirms the α-L-manno configuration in the ¹C₄ conformation, while the large J₄,₅ (10 Hz) establishes the trans-diaxial relationship of H-4 and H-5 unique to the manno series .

NMR fingerprint

Cross-study

¹³C: quaternary C-3 δ 73.58, 3-C-Me δ 19.18. ¹H: H-1 δ 4.58 (J₁,₂=1.5 Hz), H-4 δ 3.39 (J₄,₅=10 Hz). Absent in common mannoside.

Unambiguous identity markers; small J₁,₂ and large J₄,₅ confirm ¹C₄ manno configuration.

Solvent differences (CD₃OD vs D₂O) require correction for direct comparison.

Evidence Dimension	¹H and ¹³C NMR chemical shifts and coupling constants as structural identity markers
Target Compound Data	¹H (CD₃OD): H-1 δ 4.58 (J₁,₂ = 1.5 Hz), H-4 δ 3.39 (J₄,₅ = 10 Hz), H-5 δ 3.56, 3-C-CH₃ δ 1.26, 6-CH₃ δ 1.26 (J₅,₆ = 6.0 Hz); ¹³C: C-1 δ 103.28, C-2 δ 76.39, C-3 δ 73.58 (quaternary), C-4 δ 76.12, C-5 δ 68.56, 3-C-CH₃ δ 19.18, 6-CH₃ δ 18.40
Comparator Or Baseline	Methyl α-D-mannopyranoside (CAS 617-04-9, D₂O): ¹H H-1 δ ~4.85; ¹³C C-1 δ ~101.9, C-2 δ 71.2, C-3 δ 71.8 (tertiary CH), C-4 δ 68.0, C-5 δ 73.7, C-6 δ 62.1 [1]; methyl 6-deoxy-3-C-methyl-α-L-talopyranoside (C-4 epimer): J₁,₂ = 6 Hz (indicating ⁴C₁ conformation) and distinct chromatographic mobility
Quantified Difference	Δδ C-3: +1.8 ppm downfield shift in target vs. comparator + presence of quaternary 3-C signal; Δδ C-6: −43.7 ppm upfield shift (6-deoxy CH₃ vs. CH₂OH); presence of unique 3-C-CH₃ ¹³C signal at δ 19.18 absent in comparator; ΔJ₄,₅: 10 Hz (target, axial-axial) vs. ~9-10 Hz (comparator, axial-axial in ⁴C₁) but with opposite sign of optical rotation and reversed substituent dispositions
Conditions	¹H NMR at 200/360/500 MHz; target in CD₃OD; comparator in D₂O; ¹³C NMR at 50.3/90.54/125.76 MHz for target, 22.53 MHz for comparator

Why This Matters

The quaternary C-3 (δ 73.58) and 3-C-methyl (δ 19.18) ¹³C resonances provide unambiguous spectroscopic handles for identity confirmation and purity assessment that no common methyl mannoside can reproduce; the small J₁,₂ (1.5 Hz) coupled with the large J₄,₅ (10 Hz) constitutes a definitive NMR fingerprint for the manno-¹C₄ configuration, enabling differentiation from the C-4 talo-epimer even without chromatographic separation.

• [1] Zhang W, Oliver AG, Serianni AS. Conformational analysis of methyl α-D-mannopyranoside and related compounds. Table 2: ¹H and ¹³C NMR chemical shifts for methyl α-D-mannopyranoside in D₂O. PMC 2009. View Source

Chromatographic Mobility as a Batch-Identity Discriminator: Manno- vs. Talo-Epimer TLC and HPLC Resolution

The methyl ether derivatives of methyl 6-deoxy-3-C-methyl-α-L-mannopyranoside and its C-4 talo-epimer exhibit dramatically different chromatographic mobilities under identical TLC and HPLC conditions, allowing unambiguous batch identity verification in procurement settings . On silica gel TLC (hexane/ethyl acetate 1:1), the per-O-methylated manno-derivative (36) displays Rf = 0.52, whereas the corresponding talo-tri-O-methyl ether (18) shows Rf = 0.16—a 0.36 Rf unit difference . The differential is even more pronounced for the 2,4-di-O-methyl derivatives: the manno-isomer (23, Rf = 0.44) migrates far ahead of the talo-isomer (5, Rf = 0.13), consistent with the talo-series adopting a more polar ⁴C₁ conformation that exposes equatorial O-methyl groups for stronger silica gel adsorption . HPLC retention times on LiChrospher Si-60 (hexane/ethyl acetate 50:50) similarly resolve the manno-tri-O-methyl (36, Rt = 5.68 min) from the talo-tri-O-methyl (18, Rt = 10.05 min, eluent 40:60) .

Chromatographic resolution

Data to verify

TLC ΔRf +0.36 (manno-tri-OMe vs talo-tri-OMe); HPLC Rt 5.68 min (manno) vs 10.05 min (talo) on silica.

Simple TLC-based identity test for incoming batch verification.

No independent source cited; confirm under local TLC conditions.

Evidence Dimension	TLC Rf and HPLC retention time (Rt) under identical chromatographic conditions
Target Compound Data	Manno-series TLC Rf (silica gel, hexane/EtOAc 1:1): parent 35 not reported; -2-OMe (31) Rf 0.14; -3-OMe (29) Rf 0.20; -4-OMe (22) Rf 0.24; -2,3-di-OMe (26) Rf 0.24; -2,4-di-OMe (23) Rf 0.44; -3,4-di-OMe (34) Rf 0.48; -2,3,4-tri-OMe (36) Rf 0.52. HPLC (LiChrospher Si-60, hexane/EtOAc 50:50): (36) Rt = 5.68 min
Comparator Or Baseline	Talo-series TLC Rf (same conditions): -2,4-di-OMe (5) Rf 0.13; -2,3,4-tri-OMe (18) Rf 0.16; -2-OMe (13) Rf 0.22; -4-OMe (4) Rf 0.28; -2,3-di-OMe (8) Rf 0.28; -3-OMe (11) Rf 0.29; -3,4-di-OMe (16) Rf 0.47. HPLC (LiChrospher Si-60, hexane/EtOAc 40:60): (18) Rt = 10.05 min
Quantified Difference	ΔRf (manno-tri-OMe vs. talo-tri-OMe): +0.36; ΔRf (manno-2,4-di-OMe vs. talo-2,4-di-OMe): +0.31; talo-series shows inverse polarity trend (tri-OMe is more polar than mono-OMe), whereas manno-series follows conventional substitution-degree-dependent polarity
Conditions	TLC: Kieselgel 60 F₂₅₄ (Merck), hexane/ethyl acetate 1:1 (v/v), detection by charring with 50% aq. H₂SO₄. HPLC: LiChrospher Si-60 (250 × 4 mm, 5 µm), isocratic n-hexane/ethyl acetate 50:50 or 40:60, flow rate 1 mL/min, 25°C, refractive index detection

Why This Matters

The large and reproducible chromatographic separation between manno- and talo-epimers provides a simple, low-cost TLC-based identity test for incoming batch verification; a manno-configured batch showing a talo-like Rf pattern would indicate epimerization or incorrect synthetic product, triggering rejection before use in sensitive glycoconjugate assembly.

NOE-Based Conformational Assignment: Intramolecular Spatial Proximities Confirm the ¹C₄ Arrangement

Nuclear Overhauser effect (NOE) difference spectroscopy provides independent through-space evidence for the ¹C₄ conformation of methyl 6-deoxy-3-methylmannopyranoside [1]. Irradiation of the 3-C-methyl proton signal (δ 1.26) and the 5-C-methyl proton signal (δ 1.26) produced measurable intensity enhancements for H-2 (δ 3.47), H-4 (δ 3.39), H-5 (δ 3.56), and the methoxyl group (δ 3.38) protons, but critically not for H-1 (δ 4.58) [1]. This spatial proximity pattern—the 3-C-methyl group being within ~3–4 Å of H-2, H-4, H-5, and OCH₃ but distant from H-1—is uniquely consistent with the ¹C₄ conformation bearing axial 3-C-methyl and axial methoxyl groups [1]. In the alternative ⁴C₁ conformation (as found in methyl α-D-mannopyranoside), the 3-C-methyl group would be equatorial and would show NOE enhancements to a different set of protons, including H-1 and H-3ax, producing a qualitatively different enhancement pattern [1].

NOE proximities

Cross-study

Irradiation of 3-C-Me → NOE at H-2, H-4, H-5, OCH₃; no enhancement at H-1. Pattern consistent with axial 3-C-Me/OMe in ¹C₄.

Solution-state ¹C₄ confirmation; excludes crystal-packing artifact.

200 MHz ¹H NMR, selective saturation.

Evidence Dimension	¹H-¹H NOE enhancement pattern (through-space distance constraints ≤ 4–5 Å)
Target Compound Data	Irradiation of 3-C-CH₃ (δ 1.26) → NOE enhancements at H-2, H-4, H-5, OCH₃; irradiation of 5-C-CH₃ (δ 1.26) → NOE enhancements at H-2, H-4, H-5, OCH₃; no enhancement at H-1 from either irradiation [1]
Comparator Or Baseline	Methyl α-D-mannopyranoside (⁴C₁): NOE between H-1 and H-2 (syn-axial in ⁴C₁ with equatorial anomeric), NOE between H-3 and H-5 (1,3-diaxial); NOE between H-1 and OCH₃ would be expected. The absence of 3-C-methyl and 6-deoxy groups precludes any comparable methyl-to-ring-proton NOE pattern
Quantified Difference	Qualitative difference in NOE connectivity map: target shows 3-C-CH₃ → {H-2, H-4, H-5, OCH₃} but not H-1; comparator lacks the 3-C-methyl reporter group entirely; a hypothetical ⁴C₁ conformer of the target would predict 3-C-CH₃ → H-1 and H-3ax enhancements not observed experimentally
Conditions	¹H NMR at 200 MHz (Bruker WP-200 SY) in CDCl₃ or CD₃OD; selective proton irradiation with measurement of integrated signal enhancements at non-irradiated resonances

Why This Matters

The NOE data provide an orthogonal, solution-state confirmation of the ¹C₄ solid-state conformation, ruling out the possibility of a crystal-packing artifact. For procurement purposes, a simple ¹H NMR spectrum with the diagnostic J₄,₅ = 10 Hz coupling and the absence of H-1 enhancement upon methyl irradiation serves as a rapid structural integrity check that no common analog can satisfy.

• [1] Giuliano RM, Kasperowicz S, Boyko WJ, Rheingold AL. X-ray structural and n.m.r.-spectral studies of methyl α-L-evalopyranoside: reassignment of anomeric configuration for the methanolysis product of methyl 6-deoxy-3-C-methyl-α-L-mannofuranoside. Carbohydr. Res. 1989;185(1):61-67. doi:10.1016/0008-6215(89)84021-2. View Source

Regioselective Reactivity Differentiation: Phase-Transfer vs. NaH-Mediated Alkylation in Manno vs. Talo Series

The manno-configured scaffold of methyl 6-deoxy-3-C-methylmannopyranoside exhibits a regioselective reactivity profile during alkylation that is mechanistically distinct from its C-4 talo-epimer, directly impacting synthetic utility and procurement of downstream derivatives . Selective benzylation of the 4-O-benzyl-6-deoxy-3-C-methyl derivative at OH-2 in the manno-series (compound 24 → 27) required phase-transfer catalysis (BnBr, Bu₄NBr, 20% NaOH, CH₂Cl₂) to proceed, whereas the same transformation in the talo-series (compound 6 → 9) proceeded smoothly with NaH in DMF . Conversely, selective methylation at OH-2 with MeI/NaH/DMF gave only 59% yield of the 2-O-methyl manno-derivative (30) due to competing reactions at the tertiary OH-3, whereas the talo analog (12) was obtained in 60% yield under identical conditions . This divergent reactivity arises from the differing steric environments and hydrogen-bonding networks imposed by the manno-¹C₄ vs. talo-¹C₄ (or ⁴C₁) conformations—the axial OH-2 in the manno-series is less accessible to NaH-mediated deprotonation than the equatorial OH-2 in the talo-series .

Alkylation reactivity

Data to verify

Benzylation: phase-transfer required for manno, NaH for talo. Methylation yield 59% (manno) vs 60% (talo).

Manno-¹C₄ demands different protecting-group strategy; talo protocols may fail.

Yields may vary with substrate batch; validate in-house.

Evidence Dimension	Regioselective alkylation yield and required catalyst system for OH-2 vs. OH-3 functionalization
Target Compound Data	Manno-series: benzylation at OH-2 (24→27): requires phase-transfer conditions (BnBr, Bu₄NBr, 20% NaOH, CH₂Cl₂); methylation at OH-2 (24→30): 59% isolated yield under MeI/NaH/DMF
Comparator Or Baseline	Talo-series: benzylation at OH-2 (6→9): 57% yield using NaH, BnBr in DMF; methylation at OH-2 (6→12): 60% isolated yield under MeI/NaH/DMF
Quantified Difference	Required catalyst switch: phase-transfer (manno) vs. NaH (talo) for benzylation; methylation yield: 59% (manno) vs. 60% (talo); qualitatively, the manno-series produced complex product mixtures under NaH-mediated benzylation conditions that gave clean mono-benzylated product in the talo-series
Conditions	Benzylation: substrate in CH₂Cl₂ or DMF, BnBr, catalyst (NaH or Bu₄NBr/NaOH), 0°C to room temperature. Methylation: substrate in dry DMF, MeI, NaH, 0°C, 1 h

Why This Matters

For laboratories procuring this compound as a synthetic intermediate, the manno-¹C₄ conformation demands a fundamentally different protecting-group strategy than the talo-epimer; using talo-optimized alkylation conditions on the manno-substrate will result in low yields and complex mixtures, making correct configurational identity at procurement a critical go/no-go checkpoint before committing to multi-step synthesis.

Evidence-Backed Application Scenarios for Methyl 6-deoxy-3-methylmannopyranoside (CAS 104874-61-5)

Configurational Reference Standard for Branched-Chain Sugar Assignment in Natural Product Structure Elucidation

Methyl 6-deoxy-3-methylmannopyranoside (as methyl α-L-evalopyranoside) serves as the primary synthetic reference standard for determining the absolute configuration of 2-O-methyl-α-L-evalose residues found in cytotoxic marine macrolides. In the structural elucidation of phorbasides A–E—chlorocyclopropane macrolide glycosides isolated from the sponge Phorbas sp. with potent cytotoxicity—the configurational assignment of the appended branched-chain sugar relied on comparison of CD exciton-coupled spectra and NMR data between the natural product-derived derivative and a synthetic sample prepared from methyl 2-O-methyl-α-L-evalose, which was in turn synthesized from L-rhamnose and correlated to methyl α-L-evalopyranoside [1]. The unambiguous ¹C₄ conformation and characteristic J₁,₂ = 1.5 Hz coupling of the evalopyranoside scaffold provided the definitive stereochemical anchor needed to distinguish the L-manno configuration from alternative D- or L-talo assignments [1].

Building Block for Mycobacterial Glycopeptidolipid (GPL) Antigen Pentasaccharide Synthesis

The 6-deoxy-3-C-methyl-2,4-di-O-methyl-α-L-mannopyranosyl unit—derived from methyl 6-deoxy-3-methylmannopyranoside—constitutes the penultimate monosaccharide of the immunodominant pentasaccharide hapten of Mycobacterium avium serovar 19 [1]. Synthesis of the complete pentasaccharide antigen required unambiguous assignment of the C-4 stereochemistry as L-manno (not L-talo), which was achieved through comparative NMR analysis of the synthetic methyl glycoside methyl ethers: the manno-series displayed J₁,₂ = 1.5 Hz (¹C₄ conformation), whereas the talo-series showed J₁,₂ = 6 Hz (⁴C₁ conformation) [1][2]. The synthesized pentasaccharide hapten, when conjugated to a carrier protein, enables serodiagnosis of M. avium infections in immunocompromised patients—a clinical application that depends absolutely on the correct manno-configuration at this position [2].

Precursor for Rare Branched-Chain Sugar Antibiotics: Nogalose and Nogalamycin

The per-O-methylated derivative of methyl 6-deoxy-3-C-methylmannopyranoside (methyl 6-deoxy-3-C-methyl-2,3,4-tri-O-methyl-α-L-mannopyranoside, also known as methyl L-nogaloside) is the sugar component of the anthracycline antibiotic nogalamycin, a potent antitumor agent [1]. L-Nogalose—the free sugar—was synthesized from L-rhamnose and its structure confirmed by conversion to the corresponding methyl nogaloside, which is chromatographically and spectroscopically identical to the permethylated derivative of the target compound (compound 36) [1][2]. The characteristic ¹C₄ conformation of the nogalose scaffold, with the 3-C-methyl and methoxyl groups axial, is essential for the biological activity of nogalamycin, as the sugar moiety intercalates into the DNA minor groove with specific stereochemical requirements [1].

Conformational Probe for Studying Stereoelectronic Effects in Mannopyranosylation Reactions

The fixed ¹C₄ conformation of methyl 6-deoxy-3-methylmannopyranoside—with the anomeric methoxyl locked in an axial orientation—makes it a valuable conformational probe for investigating the stereodirecting effect of ester protecting groups at O-3 in mannopyranosylation reactions [1]. Unlike methyl α-D-mannopyranoside, which exists predominantly in the ⁴C₁ conformation with an equatorial anomeric group and requires conformational distortion during glycosylation, the evalopyranoside scaffold pre-organizes the aglycone in the axial disposition, allowing systematic study of how 3-O-acyl participation influences glycosidic bond stereochemistry without the confounding variable of ring-flip equilibria [1]. Derivatives of 3-C-methyl-D-mannopyranose have been specifically employed as mechanistic probes for this purpose [1].

Application

Selection Property

Validation Focus

Branched-chain sugar configurational reference standard

Inverted ¹C₄ conformation with axial substituents; distinct NMR fingerprint

CD exciton-coupled and NMR spectral matching to natural product derivatives

Mycobacterial GPL antigen pentasaccharide synthesis

C-4 stereochemistry assignment (manno vs talo) via diagnostic anomeric coupling

Comparative NMR of synthetic methyl ethers; hapten conjugation efficiency

Rare branched-chain sugar antibiotic precursor (nogalose)

Fixed ¹C₄ geometry with axial methoxyl, essential for intercalation studies

Identity confirmation of permethylated derivative (methyl nogaloside) via chromatography and NMR

Conformational probe for mannopyranosylation stereoelectronic studies

Pre-organized axial anomeric substitution; absence of ring-flip equilibria

Systematic evaluation of 3-O-acyl neighboring-group participation effects

• [1] MacMillan JB, Zhou GX, Skepper CK, Molinski TF. Phorbasides A–E, cytotoxic chlorocyclopropane macrolide glycosides from the marine sponge Phorbas sp. CD determination of C-methyl sugar configurations. J. Org. Chem. 2008;73(10):3699-3706. doi:10.1021/jo702307t. View Source
• [2] Tóth A, Bajza I, Gyergyói K, Kövér KE, Lipták A. Preparation of the pentasaccharide hapten of the GPL of Mycobacterium avium serovar 19 by achieving the glycosylation of a tertiary hydroxyl group. Carbohydr. Res. 2006;341(10):1312-1321. doi:10.1016/j.carres.2006.04.026. View Source
